

Antibacterial Activity of Related Bromo-Indole Derivatives

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Compound Focus: 3-bromo-1H-indole-2-carbaldehyde

CAS No.: 906440-21-9

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Compound Class / Specific Compound	Antibacterial Activity (MIC)	Key Findings & Context
2-(1H-Indol-3-yl)-1H-benzo[d]imidazole [1]	3aq: MIC = 3.9 µg/mL against <i>C. albicans</i> [1]	A 5-bromo-indole derivative showing potent antifungal activity.
3-Substituted-1H-imidazol-5-yl-1H-indoles [2]	Compound 3: Inactive (MIC >200 µg/mL against MRSA) [2]	A 5-fluoro-indole derivative shown for structural comparison; halogen substitution alone does not guarantee activity.

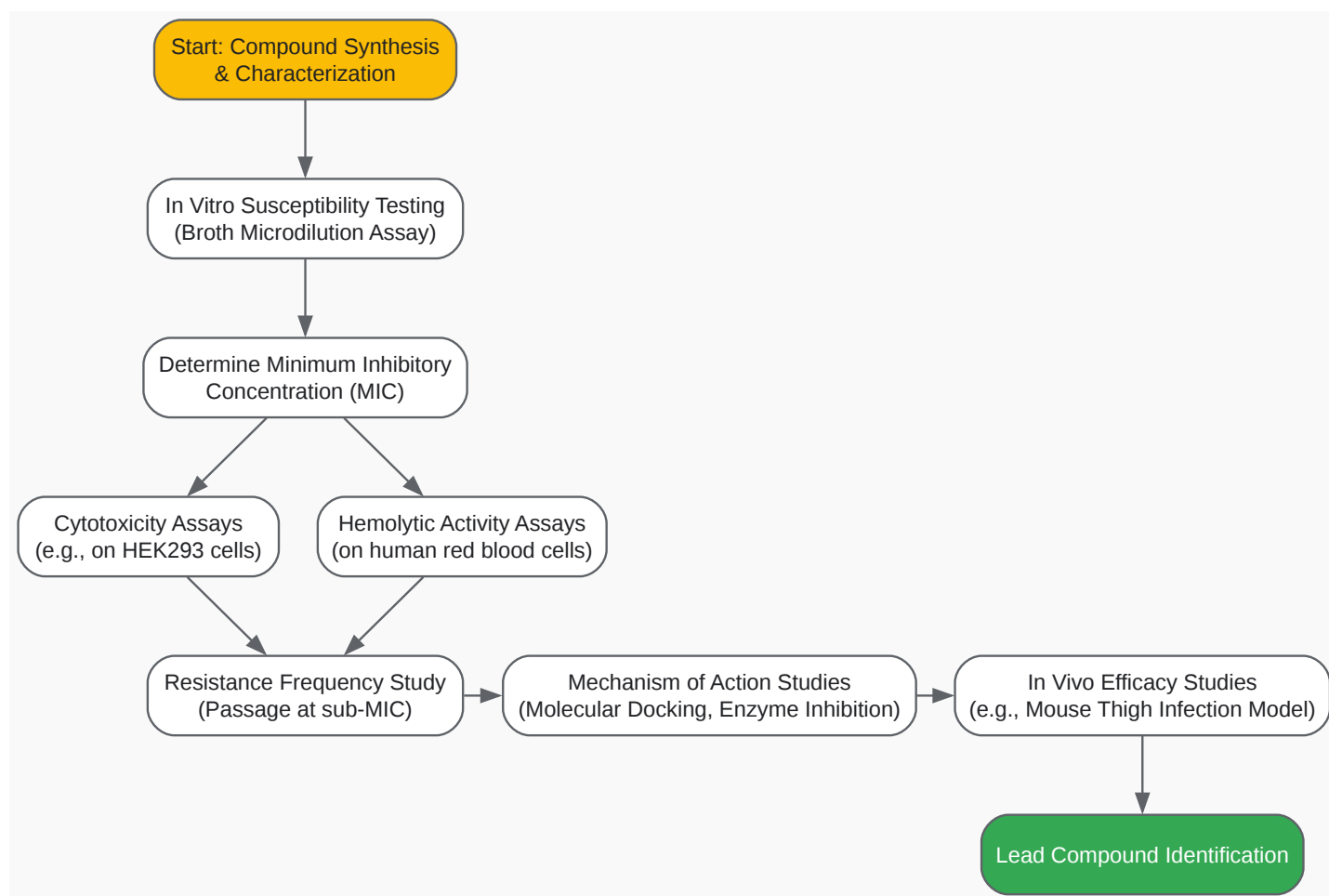
Standard Protocols for Antibacterial Testing

The methodologies from the cited research provide a reliable framework for how MIC data is typically generated.

- Broth Microdilution Method:** This is the standard technique used in the studies [3] [2] [1]. It involves preparing a series of doubling dilutions of the test compound in a liquid growth medium (like Mueller-Hinton Broth) within microtiter plates. Each well is then inoculated with a standardized concentration of bacteria (e.g., 5×10^5 CFU/mL). The MIC value is identified as the lowest concentration of the compound that completely prevents visible growth after incubation (typically 16-20 hours at 37°C) [3] [4].

- **Bacterial Strains:** Evaluations are performed against standard reference strains and clinically relevant drug-resistant isolates. Common strains include:
 - **Gram-positive:** *Staphylococcus aureus* (ATCC 25923, ATCC 29213), Methicillin-Resistant *S. aureus* (MRSA, e.g., ATCC 43300, ATCC 33591), *Enterococcus faecalis* (ATCC 29212) [3] [2] [4].
 - **Gram-negative:** *Escherichia coli* (ATCC 25922), *Pseudomonas aeruginosa* (ATCC 27853) [3] [5].

The experimental workflow for determining MIC and establishing the mechanism of action, as described in the literature, can be visualized as follows:



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How to Proceed with Your Research

Since direct data is unavailable, here are practical steps you can take:

- **Screen the Compound Yourself:** Given that it is commercially available [6], you can purchase it and conduct your own antibacterial screening using the standard broth microdilution method described above.
- **Explore Related Scaffolds:** The promising activity of other complex indole derivatives [3] [1] [4] suggests that **3-bromo-1H-indole-2-carbaldehyde** could be a valuable starting point for synthesizing new hybrid molecules. Your comparison guide could highlight its potential as a versatile chemical building block rather than as a direct therapeutic agent.

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References

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